Technical Monograph: Spiro[2.3]hexan-4-ylmethanol (CAS 19740-26-2)

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*{spiro[2.3]hexan-4-yl}methanol*
CAS No.:	*19740-26-2*
Cat. No.:	*B6618342*

Get Quote

High-Value Scaffold for "Escape from Flatland" Medicinal Chemistry

Executive Summary

Spiro[2.3]hexan-4-ylmethanol (CAS 19740-26-2) is a strained spirocyclic primary alcohol that serves as a critical building block in modern drug discovery. As the pharmaceutical industry shifts away from planar, aromatic-heavy libraries towards molecules with higher fraction of sp^3-hybridized carbons (

), this scaffold offers a unique three-dimensional geometry. It functions as a bioisostere for gem-dimethyl groups, cyclohexyl rings, and other saturated heterocycles, providing increased metabolic stability and improved solubility profiles while maintaining a compact hydrodynamic radius.

This guide details the physicochemical profile, a validated synthesis protocol leveraging hydroxyl-directed cyclopropanation, and the strategic application of this molecule in structure-activity relationship (SAR) campaigns.

Chemical Identity & Physicochemical Profiling[1]

© 2026 BenchChem. All rights reserved.

The spiro[2.3]hexane core consists of a cyclopropane ring fused to a cyclobutane ring at a single carbon atom (spiro center). This creates significant ring strain (~63 kcal/mol), which imparts unique reactivity and conformational rigidity.

Table 1: Technical Specifications

Property	Value / Description	Notes
CAS Number	19740-26-2	
IUPAC Name	Spiro[2.3]hexan-4-ylmethanol	Also cited as {spiro[2.3]hexan-4-yl}methanol
Molecular Formula	C H O	
Molecular Weight	112.17 g/mol	
SMILES	C1CC2(C1CO)CC2	
LogP (Predicted)	1.4 ± 0.2	Lipophilic enough for membrane permeability, polar enough for solubility.[1]
Boiling Point (Pred.)	~175 °C	Estimated based on MW and H-bonding capacity (compare to cyclohexanemethanol).
Density (Pred.)	1.05 g/cm^3	Higher than acyclic analogs due to compact packing.
Stereochemistry	Racemic (typically)	Contains one chiral center at C4 (relative to spiro junction).

Structural Analysis & Bioisosterism

The spiro[2.3]hexane scaffold is not merely a spacer; it is a rigid geometric element.

© 2026 BenchChem. All rights reserved.

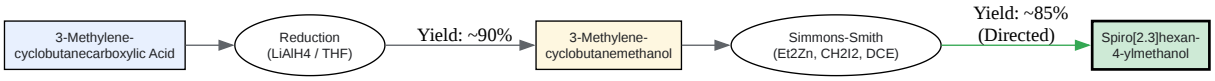
- Vector Positioning: Unlike a flexible alkyl chain, the spiro[2.3]hexane unit holds substituents at defined angles. The C4-hydroxymethyl group projects out of the cyclobutane plane, creating a distinct vector compared to a standard cyclohexane or piperidine ring.
- Metabolic Stability: The high strain energy paradoxically protects the ring system from rapid oxidative metabolism (P450s) compared to flexible alkyl chains, as the rigid cage restricts the "induced fit" required by many metabolic enzymes.
- The "Gem-Dimethyl" Mimic: The cyclopropane ring can be viewed as a sterically demanding, conformationally locked analog of a gem-dimethyl group, often improving potency by filling hydrophobic pockets more efficiently.

Validated Synthesis Protocol

Methodology: Hydroxyl-Directed Simmons-Smith Cyclopropanation

While various routes exist (e.g., sulfonium ylide insertions), the most reliable protocol for generating the alcohol specifically is the Simmons-Smith cyclopropanation of 3-methylene-cyclobutanemethanol. This route utilizes the hydroxyl group to coordinate the zinc carbenoid, accelerating the reaction and controlling stereochemistry (if chiral starting material is used).

Reaction Scheme



Click to download full resolution via product page

Figure 1: Synthetic pathway leveraging the Furukawa modification of the Simmons-Smith reaction.

Detailed Protocol

Step 1: Preparation of 3-Methylene-cyclobutanemethanol

- Reagents: 3-Methylene-cyclobutanecarboxylic acid (Comm.[2] Avail.), LiAlH

© 2026 BenchChem. All rights reserved.

, anhydrous THF.

- Procedure:
  - Cool a suspension of LiAlH

    (1.2 equiv) in anhydrous THF to 0°C under Argon.
  - Add 3-methylene-cyclobutanecarboxylic acid dropwise.
  - Allow to warm to RT and stir for 4 hours (monitor by TLC).
  - Quench: Fieser workup (Water, 15% NaOH, Water). Filter precipitate.
  - Concentrate filtrate to yield the allylic alcohol intermediate.

Step 2: Cyclopropanation (Furukawa Modification)

- Reagents: Diethylzinc (Et

  Zn, 1.0 M in hexanes), Diiodomethane (CH

  I

  ), 1,2-Dichloroethane (DCE).
- Rationale: The Furukawa reagent (EtZnCH

  I) is soluble and safer than the traditional Zn-Cu couple. The hydroxyl group on the substrate coordinates to Zinc, directing the methylene insertion to the same face (syn-selectivity).
- Procedure:
  - Dissolve 3-methylene-cyclobutanemethanol (1.0 equiv) in dry DCE at -10°C under N

    .
  - Add Et

    Zn (2.2 equiv) dropwise. Caution: Pyrophoric.

© 2026 BenchChem. All rights reserved.

- Add CH

  I

  (2.4 equiv) dropwise, maintaining temp < 0°C.
- Allow reaction to warm to RT and stir for 12 hours.
- Quench: Carefully add saturated NH

  Cl solution.
- Extraction: Extract with DCM (3x). Wash combined organics with NaHCO

  and brine.
- Purification: Flash chromatography (Hexanes/EtOAc) to yield spiro[2.3]hexan-4-ylmethanol as a colorless oil.

Applications in Drug Discovery[4]

A. Scaffold Hopping & Fsp3 Enrichment

Spiro[2.3]hexan-4-ylmethanol is used to replace:

- Cyclohexylmethanol: Reduces lipophilicity (LogP) and molecular weight while maintaining steric bulk.
- Benzyl alcohol: Removes the aromatic ring ("escape from flatland"), improving solubility and reducing potential for π-stacking induced aggregation.

B. Case Study Context: MetAP2 and HDAC Inhibitors

Research into inhibitors of Methionine Aminopeptidase 2 (MetAP2) and Histone Deacetylases (HDACs) has utilized spirocyclic cores to improve the pharmacokinetic (PK) profile of lead compounds.

- Mechanism: The spiro[2.3]hexane core provides a rigid "exit vector" for the hydroxymethyl group, allowing it to position pharmacophores (like epoxides or hydroxamic acids) precisely within the enzyme active site without the entropic penalty of a flexible chain.

© 2026 BenchChem. All rights reserved.

Safety & Handling (SDS Summary)

- Hazards: While specific GHS data is limited for this intermediate, treat as Warning.
  - H315: Causes skin irritation.[1]
  - H319: Causes serious eye irritation.[1]
  - H335: May cause respiratory irritation.[1]
- Stability: The strained ring system is stable at room temperature but susceptible to acid-catalyzed rearrangement. Avoid strong mineral acids during storage.
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen).

References

- Simmons-Smith Reaction Mechanism & Scope
  - Title: The Simmons-Smith Reaction.[3][4][5][6]
  - Source: Organic Chemistry Portal.[4]
  - Link:[Link]
- Spirocyclic Scaffolds in Medicinal Chemistry
  - Title: Novel Sulfonium Reagents for the Modular Synthesis of Spiro[2.3]Hexanes.
  - Source: Angewandte Chemie Int.[7] Ed. (2025).[8][9][7][10]
  - Link:[Link]
- General Properties of Spiro[2.
  - Title: Spiro[2.3]hexan-4-ol PubChem Entry.[8][1][11]
  - Source: N
  - Link:[Link]

© 2026 BenchChem. All rights reserved.

- Reduction of Cyclobutanecarboxylic Acids
  - Title: Reduction of Carboxylic Acids to Alcohols.[12][13][14][15]
  - Source: Chemistry Steps.[9][4][5][6][13][16]
  - Link:[Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Spiro[2.3]hexan-4-ol | C6H10O | CID 12431565 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. RU2659404C1 - Method for producing 5-aminospiro [2.3] hexane-1-carboxylic acid - Google Patents [patents.google.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. Simmons–Smith reaction - Wikipedia [en.wikipedia.org]
- 5. researchgate.net [researchgate.net]
- 6. repositorio.uam.es [repositorio.uam.es]
- 7. Novel Sulfonium Reagents for the Modular Synthesis of Spiro[2.3]Hexanes and Heteroatom-Containing Analogues: Synthesis, Application, and Evaluation as Bioisosteres - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Spiro(2.3)hexan-4-one | C6H8O | CID 10877057 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. guidechem.com [guidechem.com]
- 11. PubChemLite - {spiro[2.3]hexan-4-yl}methanol (C7H12O) [pubchemlite.lcsb.uni.lu]
- 12. chemguide.co.uk [chemguide.co.uk]
- 13. jocpr.com [jocpr.com]
- 14. Reduction of Carboxylic Acids to Alcohols via Manganese(I) Catalyzed Hydrosilylation - PMC [pmc.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 15. Carboxylic Acids to Alcohols - Chemistry Steps [chemistrysteps.com]
- 16. Photoinduced synthesis of functionalized spiro[2.3]hexane via an additive-free approach - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Technical Monograph: Spiro[2.3]hexan-4-ylmethanol (CAS 19740-26-2)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6618342/docs#technical-monograph-spiro-2-3-hexan-4-ylmethanol-cas-19740-26-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.